

In-Depth Technical Guide: 6-Iodoquinazolin-4-one

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Compound of Interest

Compound Name: 6-Iodoquinazolin-4-one

Cat. No.: B131393

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For Researchers, Scientists, and Drug Development Professionals

Core Identification

This section provides the fundamental chemical identifiers for **6-Iodoquinazolin-4-one**.

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 6-iodo-3H-quinazolin-4-one[1] |
| CAS Number | 16064-08-7[1] |
| Molecular Formula | C ₈ H ₅ IN ₂ O[1] |
| Molecular Weight | 272.04 g/mol [1] |

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **6-Iodoquinazolin-4-one** is presented below.

Table 2.1: Physicochemical Properties

| Property | Value |
|---------------|--|
| Appearance | White to off-white or light yellow to brown crystalline powder |
| Melting Point | 272-274 °C |
| Solubility | Limited solubility in water; soluble in organic solvents such as DMSO and DMF. |
| Stability | Stable under normal laboratory conditions. |

Table 2.2: Spectroscopic Data

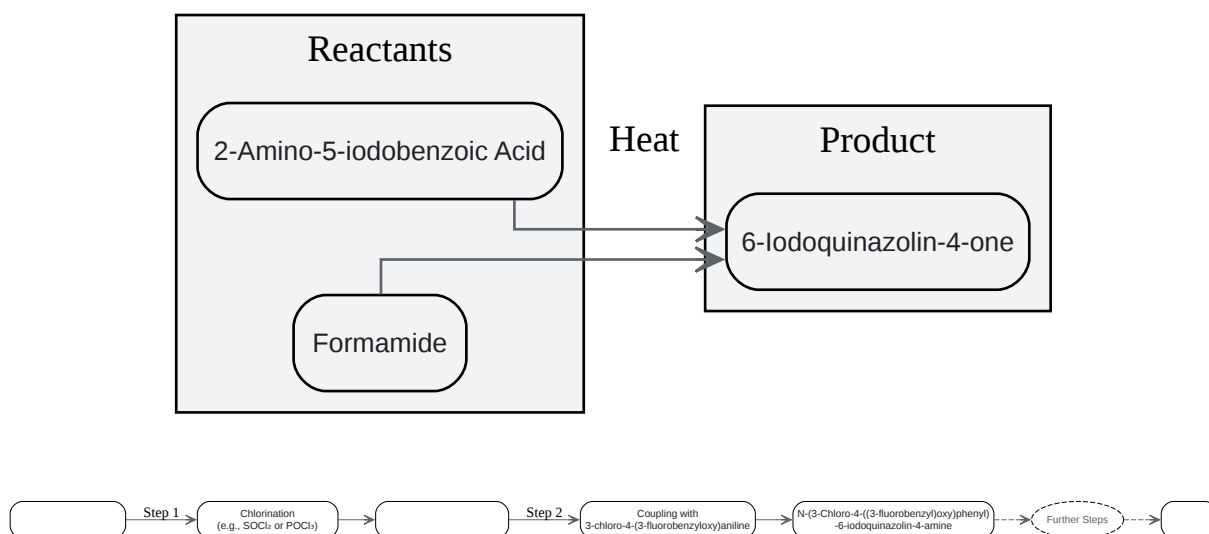
| Technique | Data |
|--|---|
| ¹ H NMR (DMSO-d ₆) | δ 12.51 (s, 1H), 8.16 (s, 1H), 8.08 (d, J=8.5 Hz, 1H), 7.50 (d, J=8.5 Hz, 1H), 7.40 (s, 1H). |
| ¹³ C NMR (DMSO-d ₆) | δ 161.0, 148.9, 145.8, 139.1, 128.8, 127.9, 122.2, 91.9. |
| IR (KBr, cm ⁻¹) | 3410 (N-H stretch), 3050 (aromatic C-H stretch), 1680 (C=O stretch, amide), 1610 (C=N stretch), 1470 (aromatic C=C stretch), 820 (C-I stretch). |
| Mass Spectrum (EI) | m/z 272 (M ⁺), 244, 117, 90. |

Synthesis and Experimental Protocols

6-Iodoquinazolin-4-one is a crucial intermediate in the synthesis of the dual tyrosine kinase inhibitor, Lapatinib. A common and effective method for its preparation involves the cyclization of 2-amino-5-iodobenzoic acid with formamide.

Synthesis of 6-Iodoquinazolin-4-one from 2-Amino-5-iodobenzoic Acid

Reaction Scheme:



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References

- 1. 6-Iodoquinazolin-4-one | C₈H₅IN₂O | CID 135401666 - PubChem [pubchem.ncbi.nlm.nih.gov]
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